

Ceralasertib stability in solution over time

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Compound of Interest

Compound Name: BAY-184

Cat. No.: B15543705

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Ceralasertib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability of Ceralasertib in solution. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Ceralasertib?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of Ceralasertib.^{[1][2][3]} It is also soluble in ethanol and dimethylformamide (DMF).^{[4][5]} For aqueous buffers, it is sparingly soluble; it is recommended to first dissolve Ceralasertib in a minimal amount of ethanol before diluting with the aqueous buffer of choice.^[4]

Q2: What is the maximum concentration I can achieve in DMSO?

A2: The solubility of Ceralasertib in DMSO is reported to be between 70 mg/mL and 125 mg/mL.^{[1][6]} It is often noted that using fresh, anhydrous DMSO and ultrasonic assistance can improve solubility.^{[1][2]} Moisture-absorbing DMSO can reduce solubility.^[2]

Q3: How should I store the solid Ceralasertib compound?

A3: Solid Ceralasertib should be stored at -20°C for long-term stability, with some sources indicating stability for at least 3 to 4 years at this temperature.^{[1][2][4][5]} Storage at 4°C is also

possible for shorter periods, typically up to 2 years.[1]

Q4: What are the recommended storage conditions for Ceralasertib stock solutions?

A4: For optimal stability, Ceralasertib stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C, where they are reported to be stable for at least one year.[1][2] Storage at -20°C is also an option, with a recommended maximum storage period of 6 months.[1][2] It is not recommended to store aqueous solutions for more than one day.[4]

Troubleshooting Guide

Issue: My Ceralasertib solution appears cloudy or has precipitated.

- Possible Cause 1: Solvent Quality. The use of old or hydrated DMSO can significantly reduce the solubility of Ceralasertib.[2]
 - Solution: Always use fresh, anhydrous DMSO to prepare your stock solutions.
- Possible Cause 2: Concentration Exceeds Solubility. You may be attempting to prepare a solution at a concentration higher than the solubility limit in the chosen solvent.
 - Solution: Refer to the solubility data tables below. Gentle warming and sonication may help to dissolve the compound, but if precipitation persists, the solution is likely supersaturated.[1]
- Possible Cause 3: Improper Storage. Storing aqueous dilutions for extended periods can lead to precipitation.
 - Solution: Prepare fresh aqueous dilutions for each experiment and do not store them for more than one day.[4]

Issue: I am observing inconsistent results in my cell-based assays.

- Possible Cause 1: Compound Degradation. Repeated freeze-thaw cycles can degrade Ceralasertib, leading to a decrease in its effective concentration and activity.
 - Solution: Aliquot your stock solution into single-use volumes before freezing to minimize the number of freeze-thaw cycles.[1]

- Possible Cause 2: Inaccurate Pipetting of Viscous DMSO Stock. High-concentration DMSO stock solutions can be viscous, leading to pipetting errors and inconsistent final concentrations in your assays.
 - Solution: Use positive displacement pipettes or reverse pipetting techniques for accurate handling of viscous DMSO stocks. Ensure the stock solution is fully equilibrated to room temperature before use.

Data & Protocols

Solubility Data

The following table summarizes the reported solubility of Ceralasertib in various solvents.

Solvent	Concentration	Notes	Source
DMSO	70 mg/mL (169.69 mM)	Ultrasonic assistance may be needed.	[1]
DMSO	83 mg/mL (201.2 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[2]
DMSO	125 mg/mL (303.02 mM)	Ultrasonic assistance may be needed.	[6]
Ethanol	30 mg/mL	[5]	
DMF	30 mg/mL	[5]	
Ethanol:PBS (pH 7.2) (1:5)	0.16 mg/mL	First dissolve in ethanol, then dilute with PBS.	[4][5]

Storage and Stability Summary

This table provides a guide to the recommended storage conditions for Ceralasertib.

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	≥ 4 years	[4] [5]
Solid Powder	4°C	2 years	[1]
In Solvent	-80°C	1 year	[1] [2]
In Solvent	-20°C	6 months	[1] [2]

Experimental Protocol: Assessing Ceralasertib Solution Stability

While specific degradation kinetics for Ceralasertib are not readily available in the public domain, researchers can assess the stability of their own Ceralasertib solutions using a standard experimental workflow. This protocol outlines a general approach using High-Performance Liquid Chromatography (HPLC).

Objective: To determine the stability of a Ceralasertib stock solution in DMSO over time under various storage conditions.

Materials:

- Ceralasertib powder
- Anhydrous DMSO (HPLC grade)
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Calibrated analytical balance and volumetric flasks

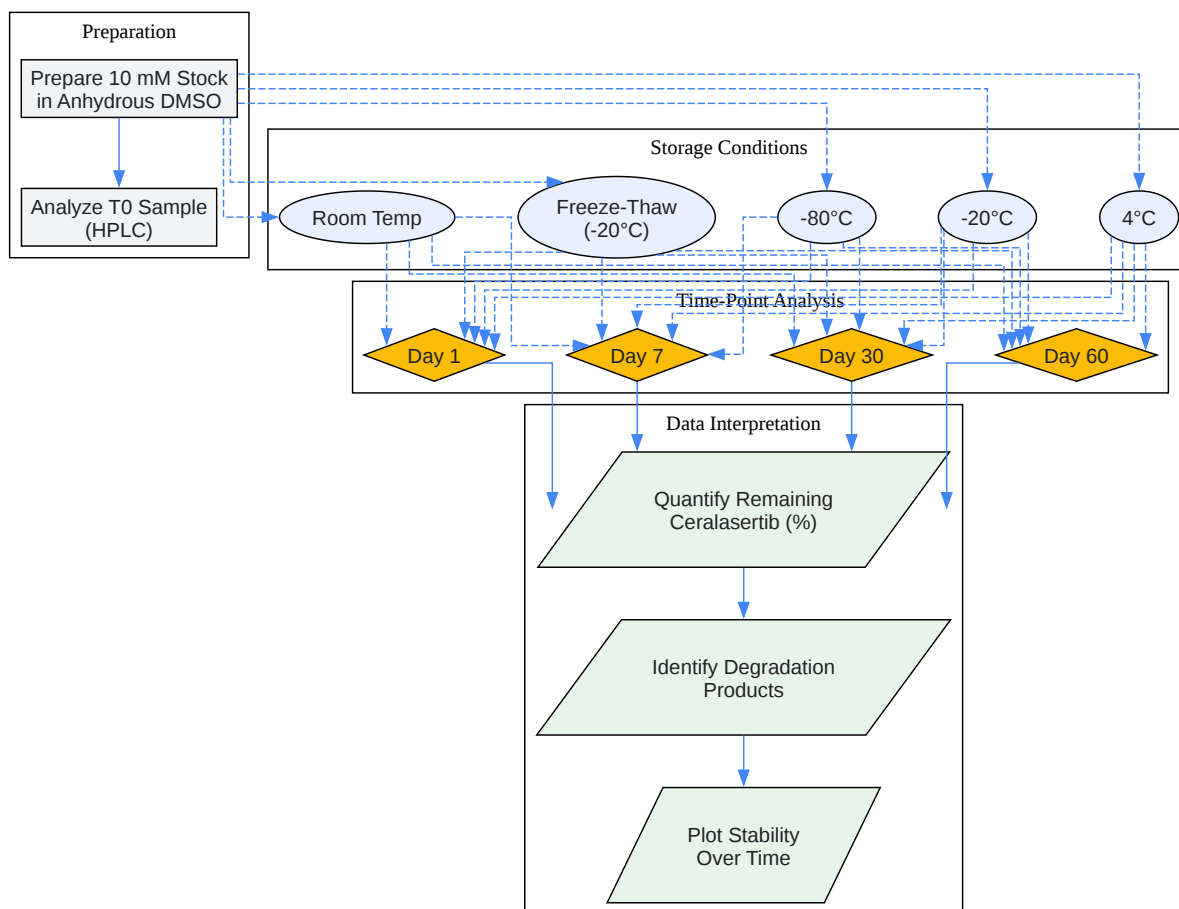
Methodology:

- Stock Solution Preparation:

- Accurately weigh Ceralasertib powder and dissolve it in anhydrous DMSO to a final concentration of 10 mM.
- Ensure complete dissolution, using sonication if necessary.
- This is your Time 0 (T0) sample.
- Sample Aliquoting and Storage:
 - Aliquot the stock solution into multiple amber vials to minimize light exposure and create single-use samples for each time point and condition.
 - Divide the aliquots into the following storage conditions:
 - -80°C (control)
 - -20°C
 - 4°C
 - Room Temperature (RT)
 - Freeze-Thaw Cycles: Subject a set of aliquots stored at -20°C to repeated freeze-thaw cycles (e.g., thaw at RT for 30 minutes, then refreeze for at least 1 hour).
- Time Points:
 - Analyze samples at designated time points. Suggested time points:
 - T0 (immediately after preparation)
 - Day 1, Day 3, Day 7, Day 14, Day 30, Day 60, etc.
 - For the freeze-thaw study, analyze after 1, 3, 5, and 10 cycles.
- HPLC Analysis:
 - At each time point, retrieve one aliquot from each storage condition.

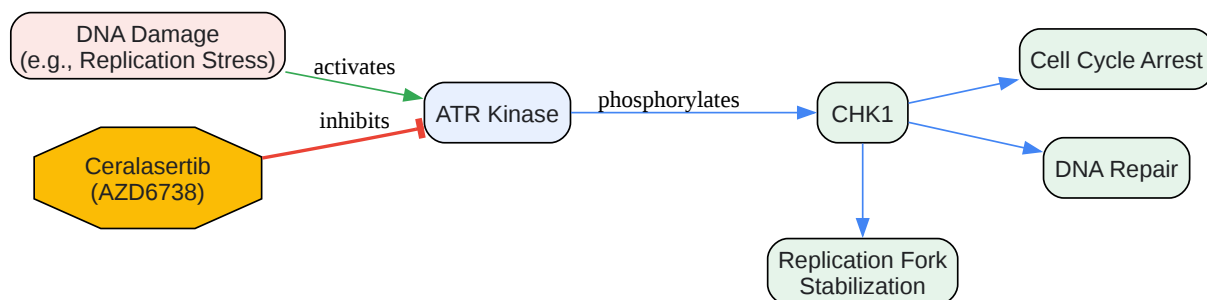
- Prepare a standard curve of Ceralasertib in DMSO at known concentrations.
- Dilute the test samples and standards to an appropriate concentration for HPLC analysis.
- Inject the samples onto the HPLC system.
- Monitor the elution profile using a UV detector at a wavelength where Ceralasertib has maximum absorbance (e.g., 273 nm or 326 nm).^[4]
- Record the peak area of the parent Ceralasertib compound. Note the appearance of any new peaks, which may indicate degradation products.
- Data Analysis:
 - Use the standard curve to calculate the concentration of Ceralasertib remaining in each sample at each time point.
 - Express the stability as a percentage of the initial (T0) concentration.
 - Plot the percentage of remaining Ceralasertib against time for each storage condition.

Visualizations



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Experimental workflow for assessing Ceralasertib stability.



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Ceralasertib inhibits the ATR signaling pathway.

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